

Personal protective equipment for handling Cox-2-IN-9

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Compound of Interest

Compound Name: Cox-2-IN-9

Cat. No.: B12417695

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Essential Safety and Handling Guide for Cox-2-IN-9

Disclaimer: A specific Safety Data Sheet (SDS) for **Cox-2-IN-9** is not publicly available. The following guidance is based on the safety information for Celecoxib, a structurally related Cox-2 inhibitor, and established best practices for handling potent research compounds. Researchers must conduct a thorough risk assessment before handling this substance and consult with their institution's Environmental Health and Safety (EHS) department.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Cox-2-IN-9**. Adherence to these procedures is critical to ensure personal safety and minimize environmental contamination.

Key Safety and Physical Data (Based on Celecoxib as a Surrogate)

| Property | Information |
|--------------------------|--|
| Physical State | Solid[1] |
| Appearance | No information available |
| Odor | No information available |
| Melting Point/Range | 156 - 157 °C / 312.8 - 314.6 °F[1] |
| Hazard Statements | Suspected of damaging fertility or the unborn child. May cause damage to organs through prolonged or repeated exposure (Stomach, Cardiovascular system, intestinal tract).[2] |
| Signal Word | Warning[2] |
| Precautionary Statements | Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Do not breathe dust. Wear protective gloves/protective clothing/eye protection/face protection. If exposed or concerned: Get medical advice/attention. Dispose of contents/container to an approved waste disposal plant.[2] |

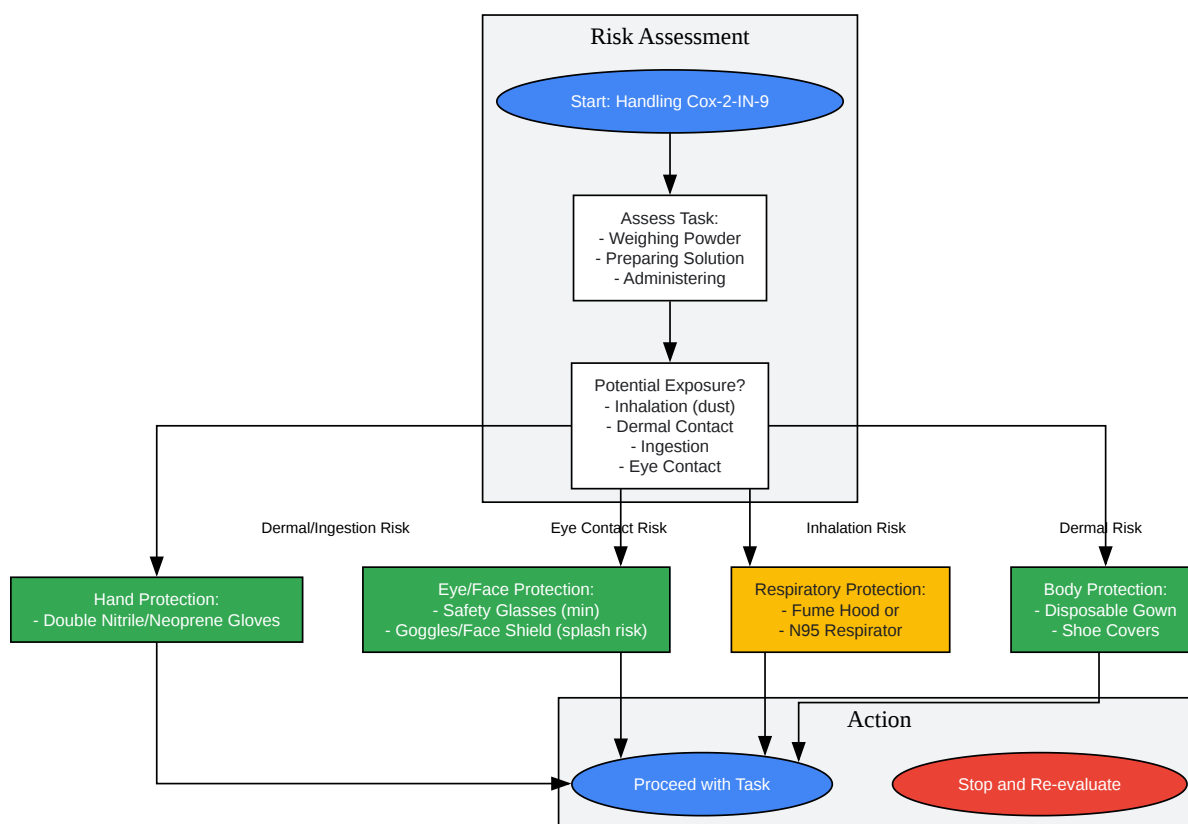
Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final and critical barrier in preventing exposure to hazardous chemicals. For handling **Cox-2-IN-9**, the following PPE is mandatory:

- **Hand Protection:** Wear two pairs of powder-free nitrile or neoprene chemotherapy-grade gloves. The outer glove should be removed and disposed of as hazardous waste immediately after handling the compound. The inner glove should be removed and disposed of after completing the task and before leaving the work area.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. For procedures with a risk of splashing or aerosol generation, chemical safety goggles and a face shield are required.

- **Respiratory Protection:** For handling powders outside of a certified chemical fume hood or other ventilated enclosure, a NIOSH-approved respirator (e.g., N95 or higher) is necessary to prevent inhalation of dust particles.
- **Body Protection:** A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs should be worn over laboratory clothing. Lab coats made of absorbent materials are not suitable. Shoe covers should be worn in designated handling areas.

PPE Selection Workflow



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Caption: PPE selection workflow for handling **Cox-2-IN-9**.

Experimental Protocols: Safe Handling and Disposal Handling Procedures

- Preparation:

- Designate a specific area for handling **Cox-2-IN-9**, preferably within a certified chemical fume hood or a ventilated balance enclosure for weighing.
- Ensure all necessary PPE is available and has been inspected for integrity.
- Have a chemical spill kit readily accessible.
- Weighing and Reconstitution:
 - Perform all manipulations of the solid compound within a chemical fume hood or other contained, ventilated space to minimize inhalation exposure.
 - Use anti-static weigh paper or a weighing funnel to prevent dispersal of the powder.
 - When reconstituting, add the solvent slowly to the solid to avoid aerosolization. The compound is soluble in DMSO.
- General Use:
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not eat, drink, or smoke in areas where **Cox-2-IN-9** is handled or stored.
 - Wash hands thoroughly after handling, even if gloves were worn.

Disposal Plan

All waste generated from the handling of **Cox-2-IN-9** must be considered hazardous.

- Solid Waste:
 - Place all contaminated solid waste, including gloves, weigh paper, pipette tips, and disposable gowns, into a clearly labeled, sealed hazardous waste container.
 - Outer gloves should be placed in a sealable bag for disposal immediately after use.
- Liquid Waste:

- Collect all liquid waste containing **Cox-2-IN-9** in a designated, sealed, and properly labeled hazardous waste container.
- Do not dispose of solutions containing this compound down the drain.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.
 - Dispose of the rinsed container according to your institution's EHS guidelines.
- Labeling and Storage of Waste:
 - All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**Cox-2-IN-9**"), and the primary hazards (e.g., "Toxic," "Reproductive Hazard").
 - Store waste containers in a designated, secure area away from incompatible materials until they are collected by EHS for final disposal.

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References

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